

Personal protective equipment for handling 2,4-Dimethylsulfolane

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Compound of Interest

Compound Name: 2,4-Dimethylsulfolane

Cat. No.: B094816

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Essential Safety and Handling Guide for 2,4-Dimethylsulfolane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,4-Dimethylsulfolane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Chemical Information:

Property	Value
Chemical Name	2,4-Dimethylsulfolane
Synonyms	2,4-Dimethyltetrahydrothiophene 1,1-dioxide, Tetrahydro-2,4-dimethylthiophene 1,1-dioxide[1]
CAS Number	1003-78-7[1]
Molecular Formula	C6H12O2S[1]
Molecular Weight	148.22 g/mol [1]
Appearance	Colorless to yellow or clear light brown liquid[1] [2]
Boiling Point	280-281 °C (with some decomposition)[1]
Melting Point	-3 °C[3]
Density	1.136 g/mL at 25 °C[3]
Flash Point	138-145 °C[2]
Solubility	Limited miscibility with water. Miscible with lower aromatic hydrocarbons.[1]

Hazard Identification and Personal Protective Equipment (PPE)

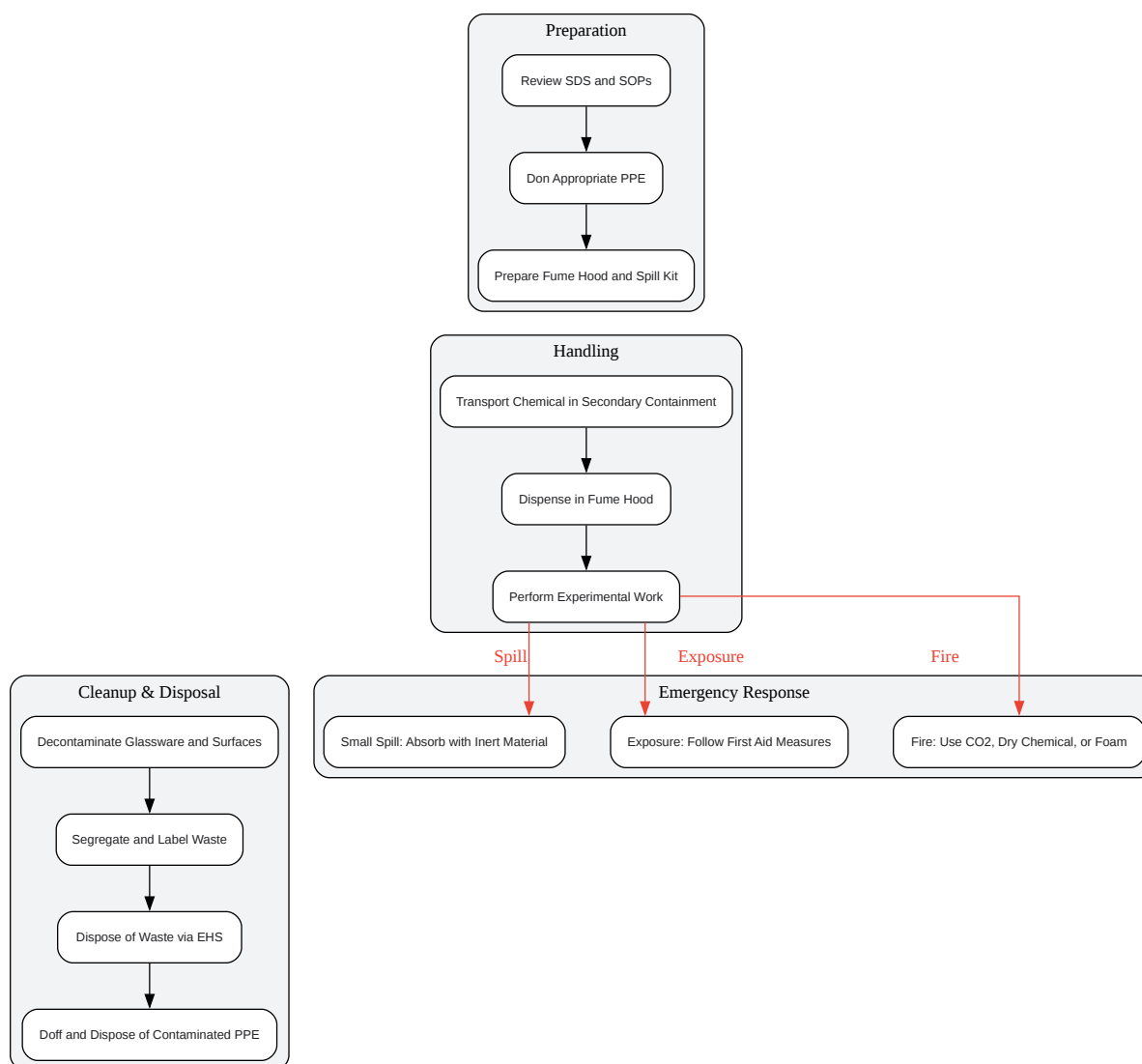
2,4-Dimethylsulfolane is classified as toxic if swallowed, in contact with skin, or if inhaled.[2] It may cause irritation to the eyes, skin, respiratory system, and digestive tract.[2] The toxicological properties of this substance have not been fully investigated.[2] Therefore, strict adherence to safety protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be necessary for splash hazards.
Skin Protection	Gloves: Wear appropriate protective gloves to prevent skin exposure.[2] While specific breakthrough times for 2,4-Dimethylsulfolane are not available, Butyl or Nitrile rubber gloves are recommended for handling similar organic sulfoxides like DMSO. Always inspect gloves for degradation and replace them immediately if contamination is suspected. It is crucial to consult the glove manufacturer's chemical resistance guide.
Lab Coat/Clothing: Wear a fully buttoned lab coat. For larger quantities or splash risks, consider a chemical-resistant apron or suit. Wear appropriate protective clothing to prevent skin exposure.[2]	
Respiratory Protection	Use only in a well-ventilated area, preferably within a certified laboratory chemical fume hood. If airborne concentrations are expected to exceed exposure limits, or for spill cleanup, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required.[4] Respirator use must comply with OSHA's 29 CFR 1910.134.[2]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling **2,4-Dimethylsulfolane** from preparation to disposal.



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Caption: Workflow for Safe Handling of **2,4-Dimethylsulfolane**.

Experimental Protocols

General Handling and Dispensing Protocol:

- Preparation: Before handling, ensure the Safety Data Sheet (SDS) has been reviewed and a designated work area within a chemical fume hood is prepared. An appropriate spill kit should be readily accessible.
- Personal Protective Equipment (PPE): Don all required PPE as detailed in the table above.
- Transport: When moving the chemical, use a sealed, properly labeled container within a secondary, shatterproof container.
- Dispensing: All dispensing and handling of **2,4-Dimethylsulfolane** must occur within a certified chemical fume hood to minimize inhalation exposure. Use caution to avoid splashes.
- Post-Handling: After use, tightly close the container and store it in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[\[2\]](#)
- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical. Wash hands thoroughly after handling.[\[2\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention. [2]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [2]

Disposal Plan

Waste Characterization and Segregation:

- All waste containing **2,4-Dimethylsulfolane** must be treated as hazardous waste.
- Segregate waste streams to avoid mixing with incompatible materials.
- Collect waste in a dedicated, properly labeled, and sealed container. The label should include "Hazardous Waste" and the chemical name.

Disposal Procedure:

- Liquid Waste: Collect all liquid waste containing **2,4-Dimethylsulfolane** in a designated, leak-proof container. Do not pour down the drain.

- **Solid Waste:** Contaminated solid waste, such as pipette tips, gloves, and absorbent materials, should be collected in a separate, sealed hazardous waste container.
- **Empty Containers:** "Empty" containers may retain chemical residue and should be treated as hazardous waste. They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.
- **Consult EHS:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department. Follow their specific guidelines for waste pickup and disposal. Chemical waste generators must adhere to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[2]

Spill Cleanup:

- **Small Spills:** For small spills within a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[2] Collect the absorbent material in a sealed container for hazardous waste disposal.
- **Large Spills:** For large spills, evacuate the area and contact your institution's EHS or emergency response team immediately.

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References

- 1. cdn.mscdirect.com [cdn.mscdirect.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 4. pksafety.com [pksafety.com]
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